

Personal protective equipment for handling Hexanolamino PAF C-16

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Compound of Interest

Compound Name: Hexanolamino PAF C-16

Cat. No.: B153064

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Essential Safety and Handling of Hexanolamino PAF C-16

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Hexanolamino PAF C-16**, including operational and disposal plans, to foster a safe and efficient research environment.

Chemical Identifier:

- Trade Name: **Hexanolamino PAF C-16**
- Synonym: 1-O-hexadecyl-2-O-acetyl-sn-glyceryl-3-phosphoryl(N,N,N-trimethyl)hexanolamine
- CAS Number: 137566-83-7

Hazard Assessment

According to the Safety Data Sheet (SDS), **Hexanolamino PAF C-16** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1] The hazard ratings from the National Fire Protection Association (NFPA) and the Hazardous Materials Identification System (HMIS) further indicate a low risk profile.

Hazard Rating System	Health	Fire	Reactivity
NFPA	0	0	0
HMIS	0	0	0

Rating Scale: 0 = Minimal Hazard, 1 = Slight Hazard, 2 = Moderate Hazard, 3 = Serious Hazard, 4 = Severe Hazard

Personal Protective Equipment (PPE)

While **Hexanolamino PAF C-16** is not classified as hazardous, adherence to standard laboratory safety protocols is essential to minimize any potential risk. The following personal protective equipment is recommended:

- Eye Protection: Safety glasses or goggles should be worn to protect against splashes.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene, or natural rubber) are recommended to prevent skin contact.
- Body Protection: A standard laboratory coat should be worn.

Operational Plan: Step-by-Step Handling and Storage

1. Preparation and Handling:

- Work in a well-ventilated area.
- Ensure all necessary PPE is worn before handling the substance.
- Avoid direct contact with skin and eyes.
- Prevent the formation of dust or aerosols.

2. Storage:

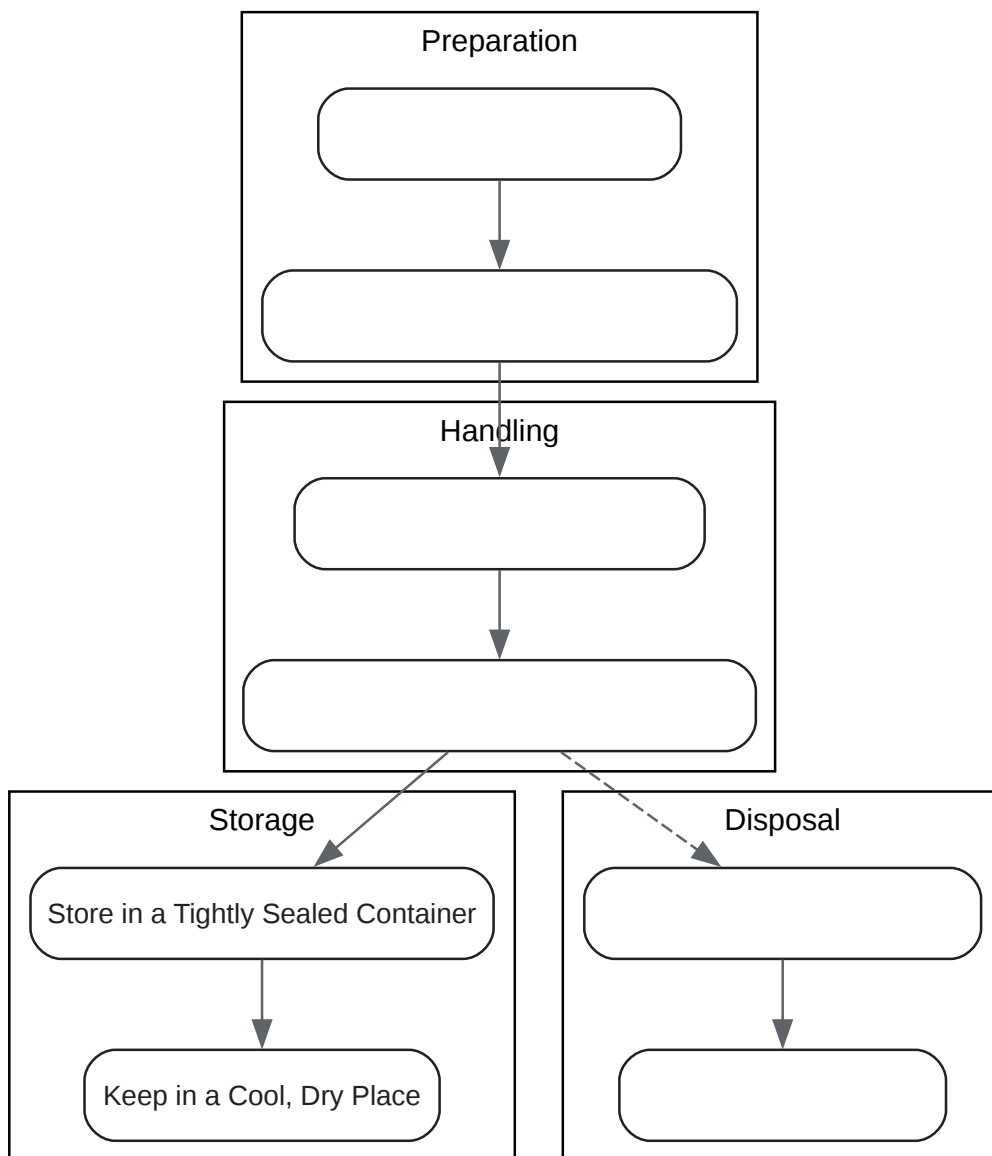
- Store in a tightly sealed container.
- Keep in a cool, dry place.
- No special requirements for storerooms or receptacles are noted.^[1]

Disposal Plan

Follow all federal, state, and local regulations for the disposal of non-hazardous chemical waste. While the substance is not classified as hazardous, it is designated as a water hazard class 1 (slightly hazardous for water).^[1] Therefore, do not allow the undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.^[1]

Workflow for Handling Hexanolamino PAF C-16

Workflow for Handling Hexanolamino PAF C-16



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Caption: This diagram outlines the standard operating procedure for handling **Hexanolamino PAF C-16**, from initial safety checks to final disposal.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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Phone: (601) 213-4426

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